

"3-cyclopropyl-1-methyl-1H-pyrazol-5-amine"

CAS number 118430-74-3

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Compound of Interest

Compound Name: 3-cyclopropyl-1-methyl-1H-pyrazol-5-amine

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An In-Depth Technical Guide to **3-cyclopropyl-1-methyl-1H-pyrazol-5-amine** (CAS: 118430-74-3)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of **3-cyclopropyl-1-methyl-1H-pyrazol-5-amine**, a heterocyclic compound identified by the CAS number 118430-74-3. This pyrazole derivative serves as a valuable research chemical and a versatile building block in medicinal chemistry and organic synthesis.^{[1][2]} Its unique structure, featuring a cyclopropyl group, makes it a significant scaffold for developing novel bioactive molecules.^[3] This guide consolidates available data on its physicochemical properties, outlines key experimental protocols for its use and characterization, and explores its context within drug discovery, particularly in the development of therapies for allergic disorders and cancer.

Physicochemical Properties

The fundamental physicochemical characteristics of **3-cyclopropyl-1-methyl-1H-pyrazol-5-amine** are summarized below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source(s)
CAS Number	118430-74-3	[1] [4] [5]
Molecular Formula	C ₇ H ₁₁ N ₃	[1] [4]
Molecular Weight	137.18 g/mol	[1] [4]
Melting Point	123-126 °C	[1] [6]
Boiling Point	299.2 °C at 760 mmHg	[1] [6]
Density	1.37 g/cm ³	[1]
Flash Point	134.775 °C	[6]
Vapor Pressure	0.00121 mmHg at 25°C	[6]
IUPAC Name	3-cyclopropyl-1-methyl-1H-pyrazol-5-amine	[4]
SMILES	CN1C(=CC(=N1)C2CC2)N	[1] [4]
InChI	InChI=1S/C7H11N3/c1-10-7(8)4-6(9-10)5-2-3-5/h4-5H,2-3,8H2,1H3	[1]
InChI Key	YWHWPIRLFHZSFS-UHFFFAOYSA-N	[1] [4]

Biological and Medicinal Chemistry Context

3-cyclopropyl-1-methyl-1H-pyrazol-5-amine is primarily utilized as an intermediate in the synthesis of more complex, biologically active molecules. The pyrazole scaffold is a well-established pharmacophore in drug discovery.

Application in Allergy and Inflammation Research

This compound has been used as a starting material for the synthesis of thiophene derivatives designed to treat or prevent disorders caused by Immunoglobulin E (IgE), such as allergies and type 1 hypersensitivity.[\[7\]](#) The mechanism involves modulating the interaction of IgE with its

high-affinity receptor (Fc ϵ RI) on mast cells and basophils, which prevents the release of histamine and other inflammatory mediators responsible for allergic symptoms.[7]

Application in Oncology Research

Derivatives of structurally similar 5-amino pyrazoles have demonstrated potential as antiproliferative agents. For instance, novel derivatives of 1-(4-methoxybenzyl)-3-cyclopropyl-1H-pyrazol-5-amine were synthesized and evaluated for their ability to inhibit the proliferation of MCF-7 breast cancer cells.[8] These studies suggest that the N-terminal pyrazole ring structure plays a crucial role in the observed antiproliferative activity, highlighting the potential of this chemical family in developing new chemotherapeutic agents.[8]

Experimental Protocols

Detailed methodologies are critical for the successful application and study of this compound. The following sections describe a documented synthetic application and general analytical methods for characterization.

Synthesis of a Thiourea Derivative

This protocol details the use of **3-cyclopropyl-1-methyl-1H-pyrazol-5-amine** as a reactant in the synthesis of a thiourea derivative, as documented in patent literature. This reaction is a key step in creating compounds for treating IgE-mediated disorders.[7]

Objective: To synthesize the thiourea derivative of **3-cyclopropyl-1-methyl-1H-pyrazol-5-amine**.

Materials:

- **3-cyclopropyl-1-methyl-1H-pyrazol-5-amine** (2.50 g, 18.2 mmol)[7]
- 1,1'-Thiocarbonyldiimidazole (TCDI) (3.97 g, 20.0 mmol)[7]
- Dichloromethane (DCM) (50 mL)[7]
- Ethyl acetate (EtOAc)
- Isohexane

- Silica gel for flash column chromatography

Procedure:

- Dissolve **3-cyclopropyl-1-methyl-1H-pyrazol-5-amine** (2.50 g) in DCM (50 mL) under a nitrogen atmosphere.[7]
- Add 1,1'-Thiocarbonyldiimidazole (3.97 g) to the solution.[7]
- Stir the reaction mixture at room temperature for 64 hours.[7]
- Concentrate the crude reaction mixture in vacuo to yield a yellow solid.[7]
- Purify the solid using flash column chromatography on silica gel.[7]
- Elute the product using a gradient of 20% to 100% EtOAc in isohexane to afford the final title compound.[7]

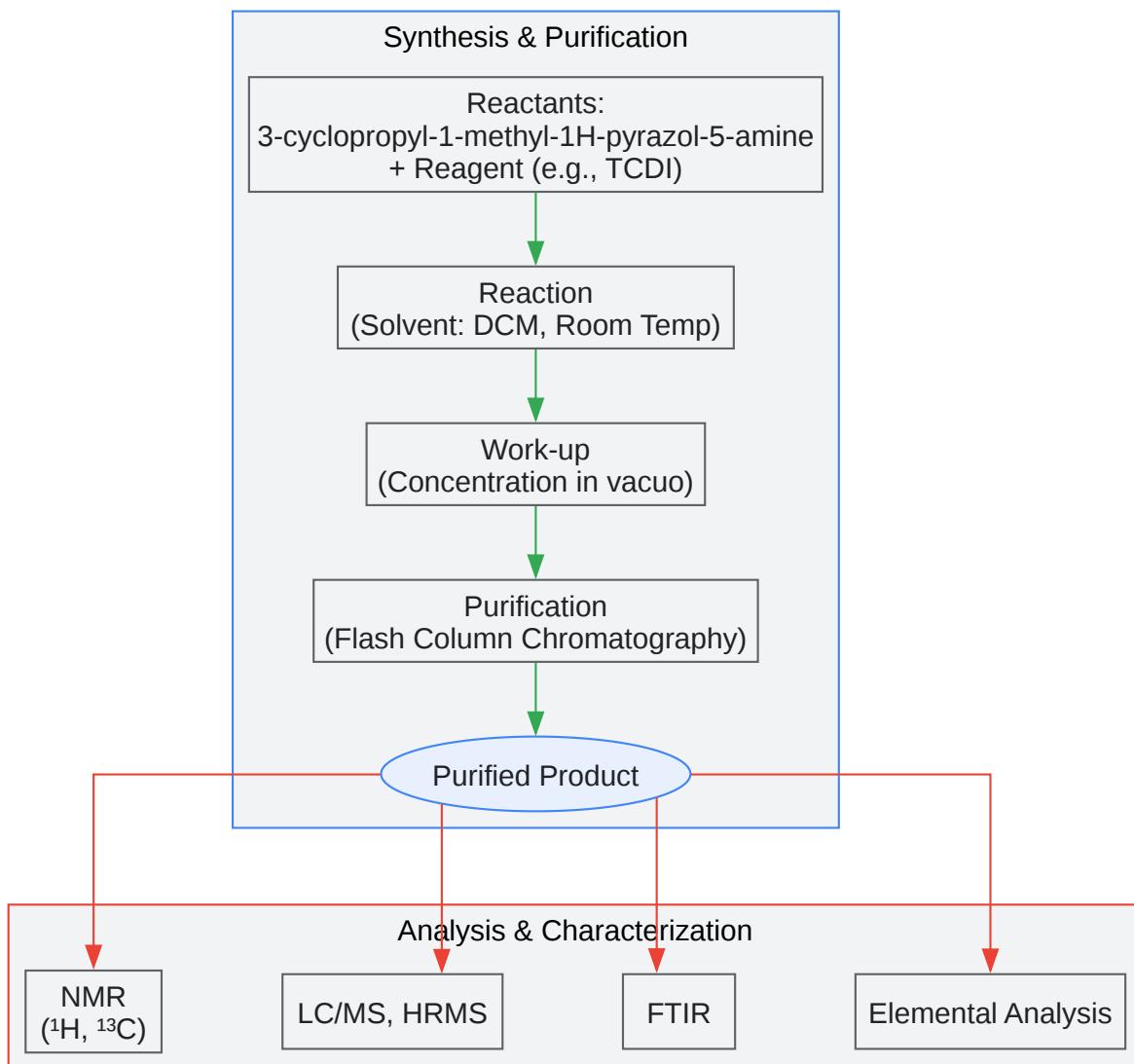
Standard Analytical Characterization

The characterization of **3-cyclopropyl-1-methyl-1H-pyrazol-5-amine** and its derivatives relies on standard analytical techniques to confirm structure and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the molecular structure. Spectra are typically acquired in a deuterated solvent like CDCl_3 , with chemical shifts referenced to the residual solvent signal.[9]
- Mass Spectrometry (MS): Liquid Chromatography-Mass Spectrometry (LC/MS) is employed to confirm the molecular weight and purity of the synthesized compounds.[8] High-Resolution Mass Spectrometry (HRMS) with electrospray ionization (ESI) can provide precise mass data to confirm the elemental composition.[10]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the characteristic functional groups present in the molecule.[8]
- Elemental Analysis: This technique is used to determine the elemental composition (C, H, N) of the compound, providing further confirmation of its identity and purity.[8]

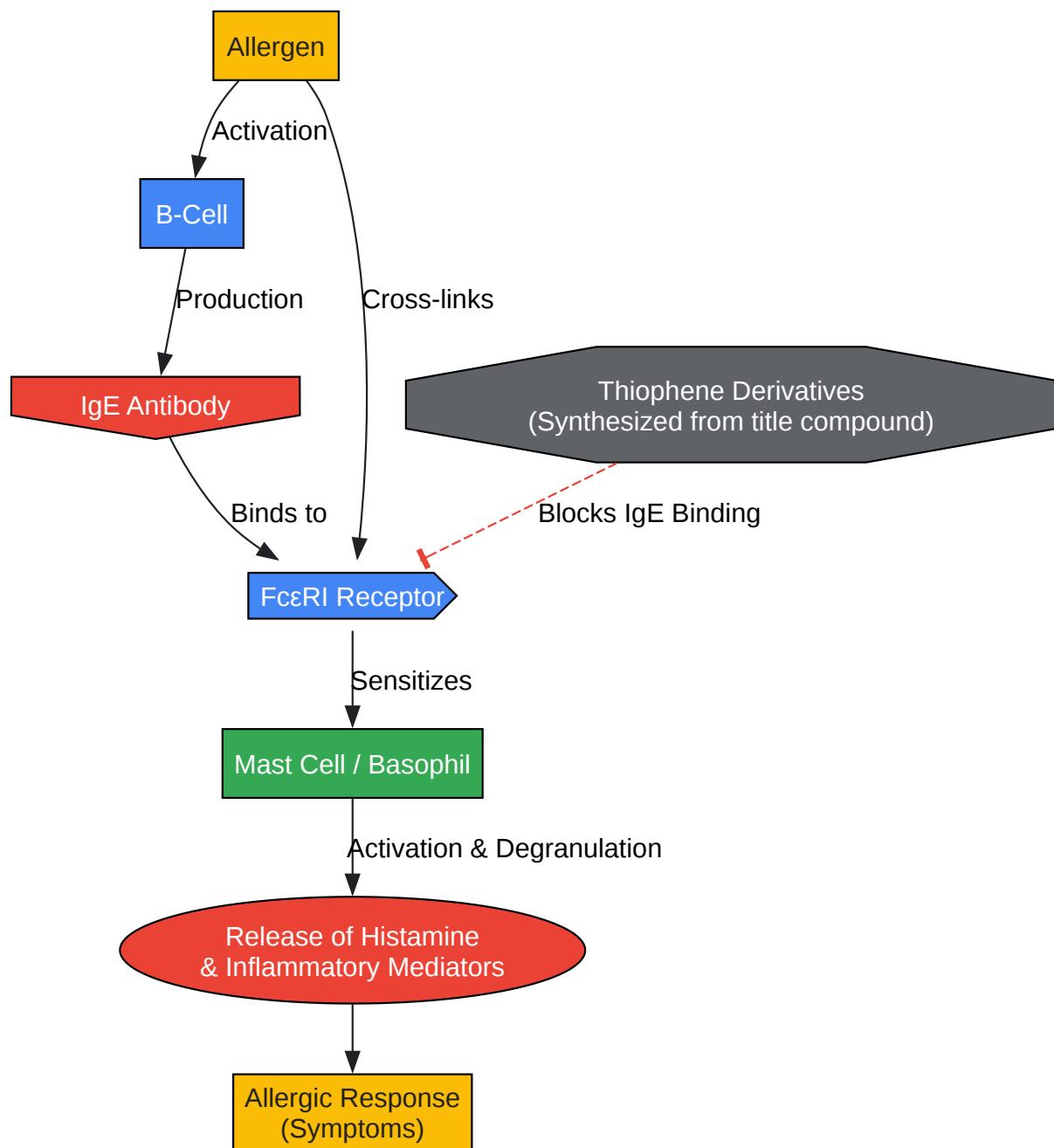
Visualized Workflows and Pathways

Diagrams are provided to illustrate a typical experimental workflow and the biological pathway relevant to the therapeutic applications of this compound's derivatives.



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Caption: General workflow for chemical synthesis, purification, and analysis.



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Caption: Simplified IgE-mediated allergic response signaling pathway.

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